

Application Notes and Protocols: Polynorbornene in Vibration and Sound-Dampening Materials

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Compound of Interest

Compound Name: *Bicyclo[2.2.1]hept-2-ene*

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This document provides a detailed overview of the application of polynorbornene (PNB) in the development of advanced vibration and sound-dampening materials. It includes a summary of its key properties, relevant experimental protocols for characterization, and the underlying principles of its damping mechanism.

Introduction to Polynorbornene

Polynorbornene is a unique amorphous, high molecular weight polyolefin polymer produced through the ring-opening metathesis polymerization of the norbornene monomer.^[1] A commercial example of this polymer is sold under the trade name Norsorex®.^[2] Its distinctive molecular structure, featuring a bulky bicyclic repeating unit, imparts a high glass transition temperature (T_g), typically in the range of 35°C to 45°C.^{[2][3]} This high T_g is central to its exceptional damping capabilities, as the polymer can dissipate a significant amount of mechanical energy when subjected to vibrations near this temperature.^[2]

A key advantage of polynorbornene is its ability to absorb large quantities of plasticizers and extender oils, which allows for the tuning of its glass transition temperature and other mechanical properties to suit specific damping applications.^{[2][4]} This versatility makes PNB an ideal candidate for formulating high-performance damping materials.

Applications

The excellent shock absorption and vibration-dampening properties of polynorbornene-based compounds make them suitable for a wide range of applications, including:[2][4]

- Automotive: Engine mounts, suspension bushings, and body panel damping to reduce noise, vibration, and harshness (NVH).
- Industrial Machinery: Feet for vibrating machines and damping pads for heavy equipment to isolate vibrations and reduce noise pollution.[4][5]
- Aerospace and Defense: Damping treatments for structural components to mitigate vibrations and enhance fatigue life.
- Construction: Resilient supports for buildings to provide seismic isolation and dampen structural vibrations.[6]
- Electronics: Dampers in loudspeakers and protective components for sensitive electronic devices.[4]
- Personal Protective Equipment: Anti-vibration gloves and shock-absorbing insoles for footwear.[4]

Quantitative Data on Polynorbornene Properties

The following tables summarize the key physical, mechanical, and dynamic properties of polynorbornene.

Table 1: Typical Physical and Mechanical Properties of Polynorbornene (Norsorex®)

Property	Value	Reference
Physical Properties		
Appearance	White Powder	[3]
Density	0.94 - 0.96 g/cm ³	[3]
Glass Transition Temp. (T _g)	35 - 45 °C	[2][3]
Decomposition Temperature	~456 °C (trans), ~466 °C (cis)	[3]
Molecular Weight (M _w)	2,000,000 - 3,000,000 g/mol	[3]
Mechanical Properties		
Tensile Strength	50 - 60 MPa	[3]
Tensile Modulus	1,400 MPa	[3]
Elongation at Break	10 - 20%	[3]

Table 2: Dynamic Mechanical Analysis (DMA) Data of Polynorbornene Blends

The damping performance of a material is often characterized by its storage modulus (E'), which represents its elastic response, and its loss factor ($\tan \delta$), which is the ratio of loss modulus to storage modulus and indicates the material's ability to dissipate energy. A higher $\tan \delta$ value signifies better damping performance. The data below is illustrative of how PNB can be blended with other elastomers to enhance damping properties.

Material Composition (phr) ¹	Peak tan δ Value	Temperature at Peak tan δ (°C)	Effective Damping Range (tan $\delta \geq 0.3$)	Reference
NBR (70) / Norsorex® (30)	0.788	19.7	Not Specified	[2]
PNR / EPDM (25/75)	1.62	-34	Not Specified	[2]
Pure PNR (plasticized)	> 1.0	~40	~113 °C	[2]

¹ phr: parts per hundred rubber

Experimental Protocols

Detailed methodologies for key experiments are provided below.

Protocol 1: Sample Preparation of Polynorbornene Compounds

Objective: To prepare plasticized polynorbornene compounds for subsequent dynamic mechanical analysis.

Materials:

- Polynorbornene (PNB) powder (e.g., Norsorex®)
- Plasticizer (e.g., paraffinic oil, Norman 747 LV)[\[2\]](#)
- Other rubbers for blending (e.g., NBR, EPDM)[\[2\]](#)
- Standard rubber compounding ingredients (e.g., sulfur, accelerators, activators, fillers like carbon black)[\[1\]](#)
- Two-roll mill or internal mixer
- Vulcanizing press

Procedure:

- **Mastication:** If blending with other rubbers, masticate the base rubber (e.g., NBR) on a two-roll mill until a band is formed.
- **Incorporation of PNB:** Gradually add the PNB powder to the masticated rubber on the mill. Continue mixing until a homogeneous blend is achieved.
- **Plasticizer Addition:** Slowly add the pre-weighed amount of plasticizer to the blend. The plasticizer will be absorbed by the PNB, making the compound softer and more processable.
- **Addition of Other Ingredients:** Add other compounding ingredients such as activators (zinc oxide, stearic acid), fillers (carbon black), and finally the vulcanizing agents (sulfur, accelerators).
- **Homogenization:** Continue mixing until all ingredients are uniformly dispersed.
- **Vulcanization:** Compression mold the compounded rubber into sheets of desired thickness (e.g., 2 mm) using a vulcanizing press at a specified temperature and pressure (e.g., 150°C at 15 MPa for 10 minutes).^[1]
- **Specimen Cutting:** After cooling, cut the vulcanized sheets into specimens of the dimensions required for the specific characterization technique (e.g., 30 mm x 10 mm x 2 mm for DMA in three-point bending mode).^[2]

Protocol 2: Dynamic Mechanical Analysis (DMA) for Damping Properties (based on ASTM E756)

Objective: To measure the vibration-damping properties (Storage Modulus E' , Loss Modulus E'' , and Loss Factor $\tan \delta$) of polynorbornene compounds as a function of temperature and frequency.

Apparatus:

- Dynamic Mechanical Analyzer (DMA) with a suitable clamping fixture (e.g., three-point bending, cantilever).^[2]

- Temperature control chamber (liquid nitrogen for sub-ambient temperatures).
- Data acquisition and analysis software.

Procedure:

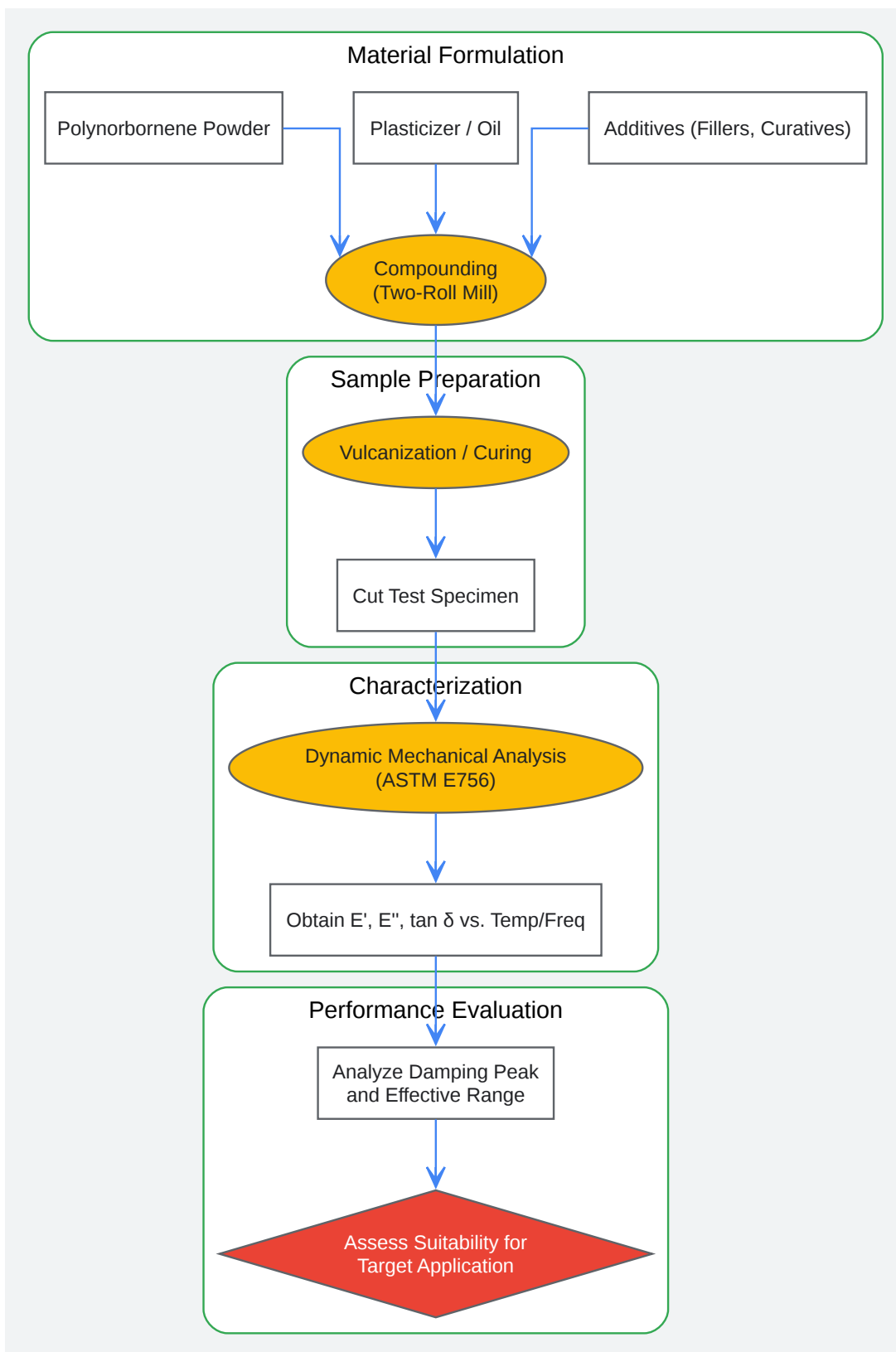
- Specimen Mounting: Securely mount the rectangular specimen of known dimensions in the DMA fixture.
- Test Parameters Setup:
 - Temperature Range: Define the temperature range of interest, for example, from -90°C to 90°C.[2]
 - Heating Rate: Set a controlled heating rate, such as 2°C/min.[2]
 - Frequency: Select a fixed oscillation frequency (e.g., 1 Hz) or a range of frequencies to be tested at each temperature step.[2]
 - Strain/Stress Amplitude: Apply a small, controlled oscillatory strain or stress in the linear viscoelastic region of the material (e.g., 40 μm amplitude).[2]
- Equilibration: Cool the specimen to the starting temperature and allow it to thermally equilibrate.
- Data Acquisition: Initiate the temperature sweep. The instrument will apply the sinusoidal strain and measure the resultant stress, calculating E' , E'' , and $\tan \delta$ ($\tan \delta = E''/E'$) at each temperature increment.
- Data Analysis:
 - Plot E' , E'' , and $\tan \delta$ as a function of temperature.
 - Identify the peak of the $\tan \delta$ curve, which corresponds to the glass transition temperature (T_g) at that frequency. The magnitude of the peak indicates the maximum damping capacity.

- Determine the temperature range over which the material exhibits effective damping (e.g., where $\tan \delta \geq 0.3$).^[2]

The standard test method for measuring vibration-damping properties of materials is detailed in ASTM E756.^{[7][8][9][10][11]} This method is applicable for a frequency range of 50 to 5000 Hz.^[8]

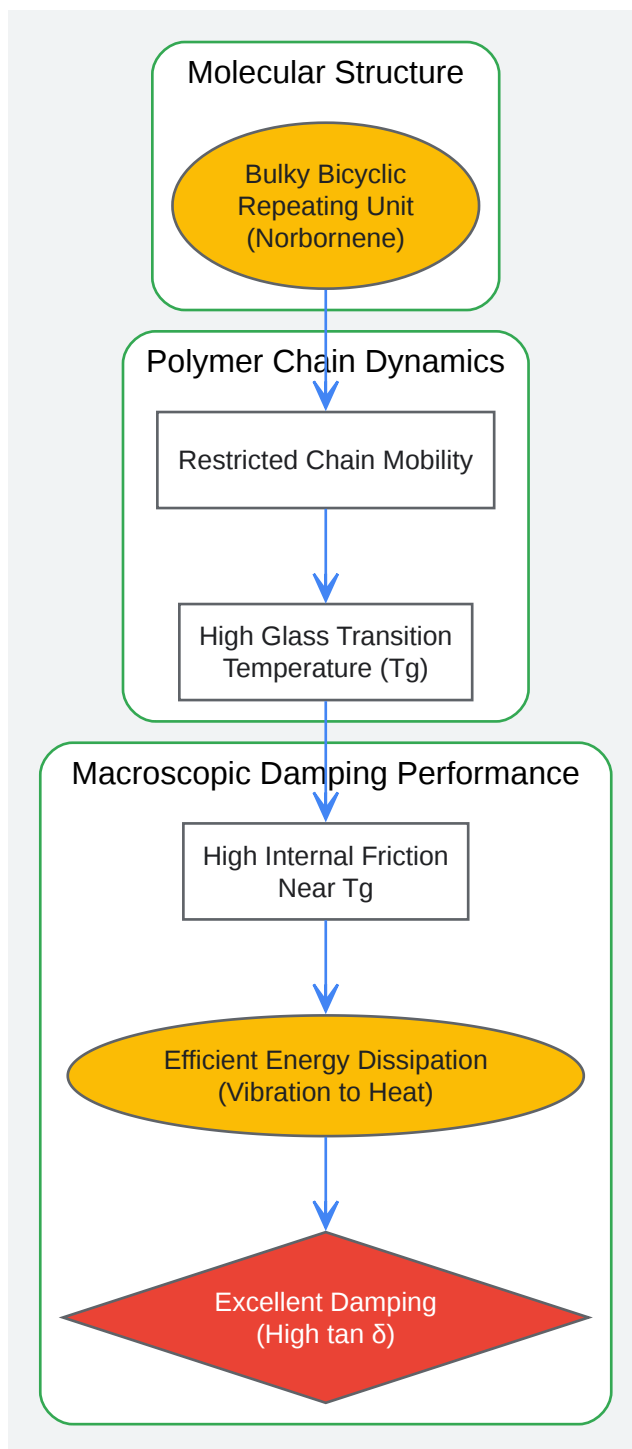
Visualizations

The following diagrams illustrate key concepts and workflows related to the application of polynorbornene in damping materials.



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Caption: Workflow for Evaluating PNB Damping Properties.



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Caption: PNB Structure-Property Relationship for Damping.

Conclusion

Polynorbornene is a highly effective polymer for creating advanced vibration and sound-dampening materials. Its high intrinsic damping capacity, coupled with the ability to tune its properties through plasticization and blending, offers significant advantages for a wide array of industrial and commercial applications. The experimental protocols outlined in this document provide a framework for the systematic characterization and development of PNB-based damping solutions. By leveraging its unique molecular structure, researchers can design materials with superior energy dissipation characteristics, leading to enhanced performance, comfort, and structural integrity in various systems.

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